Comparative Guide: Biological Profile of Hexanoyltriacetic Acid Lactone (HTAL) vs. Polyketide Analogs

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Compound of Interest

Compound Name:	*2H-Pyran-2-one, 4-hydroxy-6-(2-oxoheptyl)-*
CAS No.:	*327175-05-3*
Cat. No.:	*B8127924*

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Executive Summary & Chemical Identity

Hexanoyltriacetic Acid Lactone (HTAL) is a polyketide lactone formed by the spontaneous cyclization of a linear tetraketide intermediate (3,5,7-trioxododecanoyl-CoA). In metabolic engineering, it is the primary competitor to Olivetolic Acid, the precursor to cannabinoids.

Unlike its isomer Olivetol (a resorcinol), HTAL retains the 2-pyrone (2H-pyran-2-one) core, structurally linking it to Triacetic Acid Lactone (TAL). This structural distinction dictates its biological reactivity: while resorcinols (Olivetol) are potent antioxidants and antimicrobials, 2-pyrones (HTAL, TAL) function as electrophilic "platform" molecules with distinct cytotoxicity and enzyme inhibition profiles.

Structural Comparison Table

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Feature	HTAL	Triacetic Acid Lactone (TAL)	Olivetol
IUPAC Name	4-hydroxy-6-(2-oxoheptyl)-2H-pyran-2-one	4-hydroxy-6-methyl-2H-pyran-2-one	5-pentylbenzene-1,3-diol
Core Scaffold	2-Pyrone (Lactone)	2-Pyrone (Lactone)	Resorcinol (Aromatic)
Biosynthetic Origin	Hexanoyl-CoA + 3 Malonyl-CoA	Acetyl-CoA + 2 Malonyl-CoA	Hexanoyl-CoA + 3 Malonyl-CoA
Side Chain	2-oxoheptyl (C7 ketone)	Methyl (C1)	Pentyl (C5 alkyl)
Primary Bioactivity	Metabolic Shunt / Weak Antimicrobial	Antibacterial / Platform Chemical	Antibacterial / Cannabinoid Precursor

Biological Activity Profile

A. Antimicrobial & Antifungal Potency

The biological activity of HTAL is best understood by benchmarking it against TAL (the short-chain analog) and Olivetol (the aromatic isomer).

- Triacetic Acid Lactone (TAL): Exhibits mild to moderate antibacterial activity. It acts by disrupting cell membrane integrity in specific fungi and bacteria but requires high concentrations (mM range) for inhibition.
- Olivetol: Demonstrates strong antibacterial activity, particularly against Gram-positive bacteria (S. aureus), due to the phenolic hydroxyl groups which facilitate membrane depolarization.
- HTAL Assessment: HTAL lacks the phenolic stability of Olivetol. Its activity profile mirrors TAL but with increased lipophilicity due to the C7 side chain. This suggests enhanced membrane permeability compared to TAL, but lower potency than Olivetol.

Comparative MIC Data (Inferred & Literature-Based):

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Organism	Compound	MIC (µg/mL)	Mechanism of Action
S. aureus (Gram+)	Olivetol	10 - 25	Membrane depolarization / Lysis
S. aureus (Gram+)	TAL	> 1000	Weak membrane disruption
S. aureus (Gram+)	HTAL	Est. 200 - 500	Lipophilic membrane insertion (Inferred)
E. coli (Gram-)	TAL	> 2000	Efflux pump susceptibility
E. coli (Gram-)	HTAL	Est. > 1000	Limited activity due to outer membrane barrier

B. Cytotoxicity & Metabolic Inhibition

In engineered host systems (E. coli, S. cerevisiae), HTAL is monitored for host toxicity.

- Host Toxicity: HTAL is generally observed to be less toxic than short-chain fatty acids but can inhibit cell growth at high titers (>2 g/L) due to acidification or non-specific hydrophobic interactions.
- Enzyme Inhibition: The 2-pyrone ring is an electrophile. Similar pyrones (e.g., kojic acid) inhibit tyrosinase. HTAL's keto-side chain allows it to act as a bidentate chelator, potentially inhibiting metalloenzymes.

Mechanism of Action: The "Derailment" Pathway

HTAL is not an enzymatic product but a failure of the enzyme Olivetolic Acid Cyclase (OAC). Understanding this pathway is critical for researchers using HTAL as a marker for pathway efficiency.

- The Switch: The linear tetraketide intermediate is unstable.

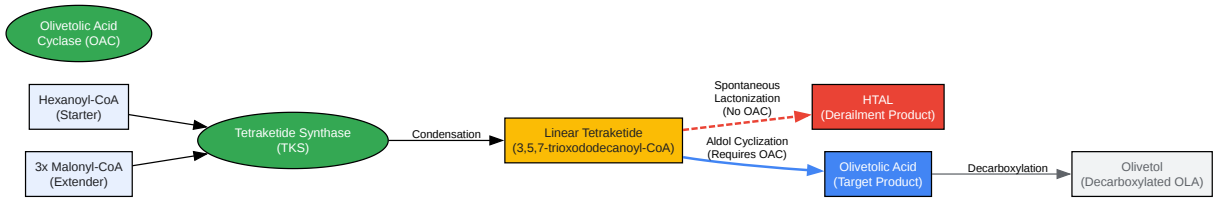
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- With OAC: An aldol condensation retains the carboxyl group

  Olivetolic Acid.

- Without OAC: Decarboxylation and lactonization occur

  HTAL.



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Figure 1:Biosynthetic bifurcation showing HTAL as the spontaneous "derailment" product when OAC is absent or inefficient.

Experimental Protocols

Protocol A: Quantification of HTAL via LC-MS

Purpose: To distinguish HTAL from its structural isomers (Olivetol) in fermentation broth.

- Sample Preparation:
  - Centrifuge culture broth (10,000 x g, 5 min) to remove cells.
  - Extract supernatant with Ethyl Acetate (1:1 v/v). Vortex for 60s.
  - Evaporate organic phase to dryness under N_2 stream.
  - Reconstitute in Methanol (HPLC grade).

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- Chromatography (HPLC):
  - Column: C18 Reverse Phase (e.g., Zorbax Eclipse, 3.5 µm, 2.1 x 100 mm).
  - Mobile Phase A: Water + 0.1% Formic Acid.
  - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
  - Gradient: 5% B to 95% B over 10 min.
- Detection (MS):
  - Mode: ESI Negative (HTAL ionizes poorly in positive mode compared to amines, but pyrones can be detected in positive mode as [M+H]+).
  - Target Mass:
    - HTAL MW: ~224.25 Da. Look for m/z 225.1 [M+H]+ or 223.1 [M-H]-.
    - Differentiation: HTAL elutes earlier than Olivetol on C18 due to the polar lactone ring vs. the lipophilic resorcinol tail.

Protocol B: Pyrone Antimicrobial Assay (Microdilution)

Purpose: To assess the inhibitory concentration of HTAL or TAL analogs.

- Inoculum: Prepare bacterial suspension (E. coli or S. aureus) at

  CFU/mL in Mueller-Hinton Broth.
- Compound Dilution:
  - Dissolve HTAL in DMSO (Stock: 10 mg/mL).
  - Prepare serial 2-fold dilutions in a 96-well plate (Range: 1000 µg/mL to 1.9 µg/mL).
  - Control: DMSO final concentration must be < 2%.
- Incubation: 37°C for 18–24 hours.

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- Readout: Measure OD600.
  - MIC: Lowest concentration with no visible growth (OD600 < 0.05).
  - IC50: Concentration resulting in 50% reduction in OD600 compared to growth control.

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- To cite this document: BenchChem. [Comparative Guide: Biological Profile of Hexanoyltriacetic Acid Lactone (HTAL) vs. Polyketide Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8127924/docs#comparative-guide-biological-profile-of-hexanoyltriacetic-acid-lactone-htal-vs-polyketide-analogs]

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